

3-Hydroxyundecanedioic acid CAS number and synonyms

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Compound of Interest

Compound Name: 3-Hydroxyundecanedioic acid

CAS No.: 103810-56-6

Cat. No.: B14341019

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An In-Depth Technical Guide to **3-Hydroxyundecanedioic Acid** for Advanced Research

Introduction and Core Identifiers

3-Hydroxyundecanedioic acid is a dicarboxylic acid that features a hydroxyl group at the third carbon position. As a member of the hydroxy fatty acid family, it represents a class of molecules with significant, though not yet fully explored, potential in various scientific domains. Dicarboxylic acids are intermediates in fatty acid metabolism and can be important biomarkers for certain metabolic disorders. The presence of the hydroxyl group adds a chiral center and a site for further chemical modification, making it a molecule of interest for synthetic chemistry, polymer science, and drug discovery. This guide provides a comprehensive overview of its known properties and potential applications, synthesized from available data for researchers and drug development professionals.

The primary identifier for this compound is its Chemical Abstracts Service (CAS) number.

- CAS Number: 103810-56-6^[1]
- Molecular Formula: C₁₁H₂₀O₅^[1]

- IUPAC Name: **3-hydroxyundecanedioic acid**[\[1\]](#)

Synonyms for this compound include:

- **3-HYDROXYUNDECANEDIOIC ACID**[\[1\]](#)
- SCHEMBL4867571[\[1\]](#)
- DTXSID50630073[\[1\]](#)

Physicochemical and Structural Characteristics

The structural features of **3-hydroxyundecanedioic acid**—two carboxylic acid groups and one secondary alcohol—dictate its physical and chemical behavior. These functional groups make it a relatively polar molecule with the potential for extensive hydrogen bonding, influencing its solubility and melting point. The long carbon chain, however, imparts significant hydrophobic character.

Property	Value	Source
Molecular Weight	232.27 g/mol	[1]
Molecular Formula	C ₁₁ H ₂₀ O ₅	[1]
InChI	InChI=1S/C11H20O5/c12-9(8-11(15)16)6-4-2-1-3-5-7-10(13)14/h9,12H,1-8H2,(H,13,14)(H,15,16)	[1]
InChIKey	BJWDISQQJDVQLZ-UHFFFAOYSA-N	[1]
Canonical SMILES	C(CCCC(CC(=O)O)O)CCCC(=O)O	[1]

Synthesis and Methodologies

The synthesis of hydroxylated dicarboxylic acids can be approached through several synthetic strategies. While a specific, published protocol for **3-hydroxyundecanedioic acid** is not readily

available, a general and robust approach involves the stereoselective synthesis starting from a suitable precursor, followed by chain elongation and oxidation. The choice of methodology is critical as it determines the stereochemistry at the C-3 position, which is often crucial for biological activity.

A plausible synthetic route could involve an asymmetric aldol reaction to set the stereocenter, followed by functional group manipulations. For instance, the Nagao–Fujita or Braun acetate aldol reactions are powerful methods for creating β -hydroxy esters with high diastereoselectivity[2].

Illustrative Experimental Protocol: Stereoselective Synthesis

The following protocol is an illustrative example adapted from methodologies used for similar 3-hydroxy fatty acids and should be optimized for the specific target molecule[2]. The causality behind using a chiral auxiliary is to control the stereochemical outcome of the aldol reaction, a critical factor in synthesizing biologically active molecules.

Step 1: Preparation of the Chiral Auxiliary Acyl Imide

- To a solution of a chiral auxiliary (e.g., (4R,5S)-4-methyl-5-phenyl-2-oxazolidinone) in anhydrous tetrahydrofuran (THF) at -78°C, add n-butyllithium dropwise.
- After stirring for 30 minutes, add a suitable acyl chloride (e.g., 9-bromononanoyl chloride) to form the N-acyl imide.
- Warm the reaction to 0°C and stir for 1 hour. Quench with saturated aqueous ammonium chloride and extract the product.
- Purify by column chromatography. This step attaches the carbon chain that will become the "tail" of the final molecule to a scaffold that will direct the stereochemistry of the next reaction.

Step 2: Asymmetric Aldol Reaction

- Dissolve the N-acyl imide in anhydrous dichloromethane at -78°C.

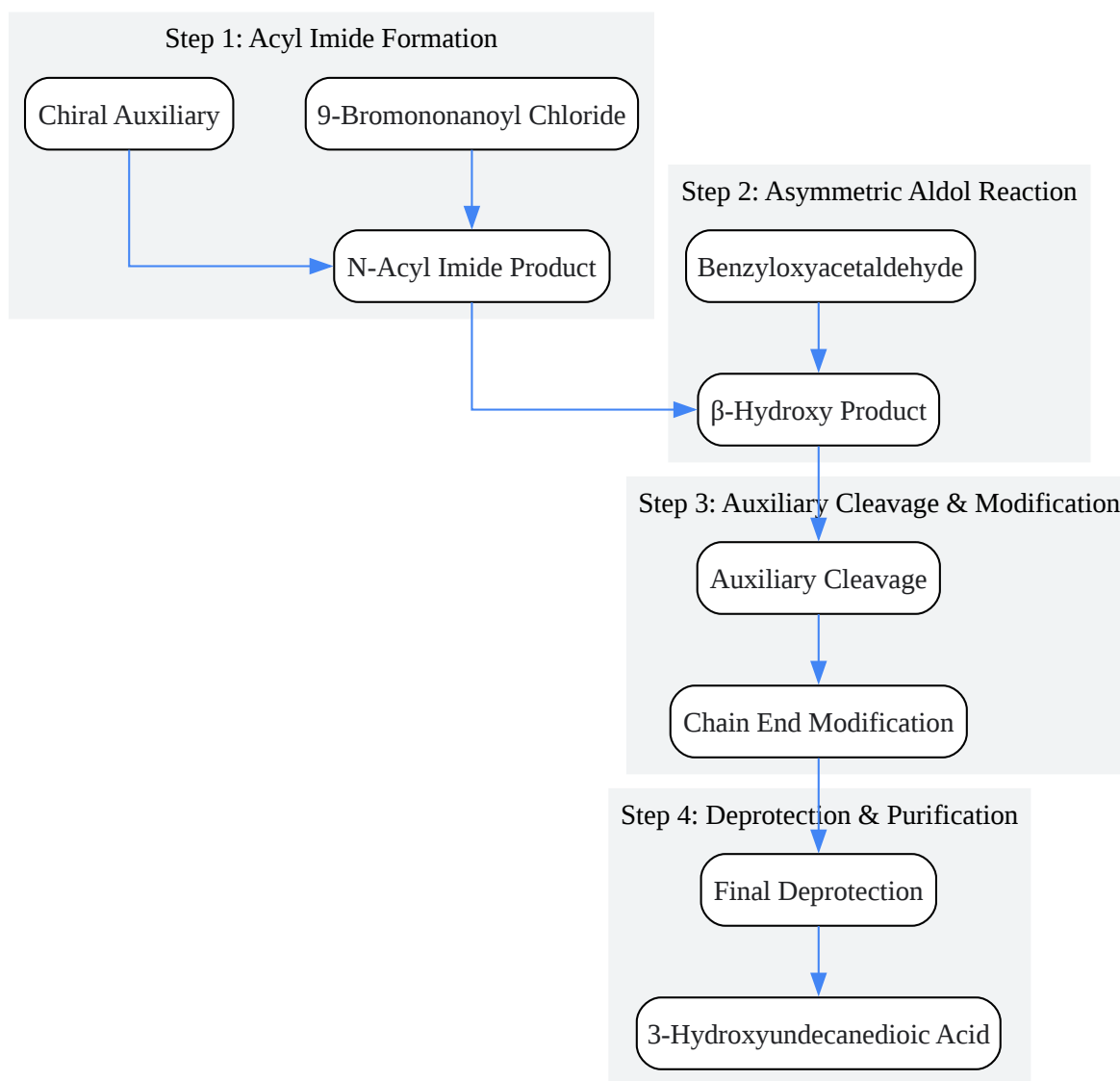
- Add a Lewis acid catalyst (e.g., titanium tetrachloride) followed by a tertiary amine base (e.g., N,N-diisopropylethylamine).
- Introduce the aldehyde partner (e.g., benzyloxyacetaldehyde). The aldehyde provides the carbons that will become the C1 and C2 of the final dicarboxylic acid.
- Stir at -78°C for 2 hours, then warm to 0°C over 1 hour.
- Quench the reaction and purify the resulting β -hydroxy product. The chiral auxiliary ensures the newly formed hydroxyl group has a specific 3D orientation.

Step 3: Cleavage of the Auxiliary and Final Modifications

- Cleave the chiral auxiliary using a reagent like lithium hydroperoxide. This step is crucial as it liberates the carboxylic acid and allows for the recovery of the expensive chiral auxiliary.
- The resulting molecule will have a protected hydroxyl group and a terminal bromide. The bromide can be converted to a carboxylic acid via a Grignard reaction followed by carboxylation, or through nitrile hydrolysis.
- Finally, remove any protecting groups (e.g., benzyl group from the hydroxyl) via hydrogenation to yield the final **3-hydroxyundecanedioic acid**.

Step 4: Purification and Characterization

- Purify the final product using high-performance liquid chromatography (HPLC).
- Confirm the structure and stereochemistry using Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and potentially X-ray crystallography. This self-validating step ensures the identity and purity of the synthesized compound.



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Caption: A generalized workflow for the stereoselective synthesis of **3-hydroxyundecanedioic acid**.

Biological Significance and Therapeutic Potential

While direct biological data on **3-hydroxyundecanedioic acid** is sparse, the broader classes of molecules to which it belongs—dicarboxylic acids and hydroxy fatty acids—have established roles in biology and medicine. These molecules can serve as building blocks for polymers used in drug delivery systems or as active pharmaceutical ingredients themselves[3][4].

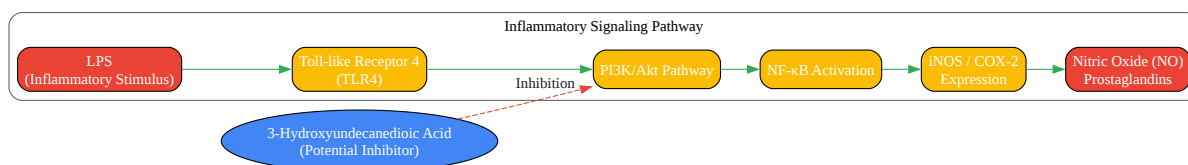
Role in Metabolic Pathways

Medium-chain dicarboxylic acids are known products of fatty acid ω -oxidation, a metabolic pathway that becomes more active when β -oxidation is impaired. As such, their presence in urine can be a diagnostic marker for certain metabolic disorders. 3-hydroxy fatty acids are also key intermediates in the biosynthesis of polyhydroxyalkanoates (PHAs), which are biodegradable polyesters produced by various bacteria[5]. The unique structure of **3-hydroxyundecanedioic acid** could make it a substrate or inhibitor for enzymes involved in these pathways.

Potential as a Therapeutic Agent

The structural similarity of **3-hydroxyundecanedioic acid** to hydroxamic acids suggests a potential application as a metalloenzyme inhibitor. Hydroxamic acids are potent chelators of metal ions, particularly zinc, which is found in the active sites of many enzymes like histone deacetylases (HDACs) and matrix metalloproteinases (MMPs)[6]. Inhibitors of these enzymes have found applications as anti-cancer and anti-inflammatory agents[6][7]. The dicarboxylic nature of **3-hydroxyundecanedioic acid** might allow it to bind to enzyme active sites that recognize substrates like succinate or glutarate, potentially acting as a competitive inhibitor.

For example, in inflammatory bowel disease (IBD), derivatives of 3-hydroxy-carboxylic acids have shown promise by inhibiting the production of inflammatory mediators like nitric oxide (NO) and downregulating the NF- κ B signaling pathway[8]. This suggests that **3-hydroxyundecanedioic acid** could be a scaffold for developing novel anti-inflammatory drugs.



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Caption: Potential anti-inflammatory mechanism via inhibition of the PI3K/Akt/NF-κB signaling pathway.

Conclusion and Future Directions

3-Hydroxyundecanedioic acid is a molecule with considerable untapped potential. Its bifunctional nature, with both hydrophilic (carboxyl, hydroxyl) and hydrophobic (alkyl chain) regions, makes it an interesting candidate for materials science, particularly in the development of novel biodegradable polymers. For drug development professionals, its structure suggests several avenues for exploration, including its role as a metabolic modulator or as a scaffold for designing metalloenzyme inhibitors.

Future research should focus on developing efficient and scalable stereoselective syntheses to produce enantiomerically pure samples of this compound. Subsequent biological evaluation in assays for metabolic enzymes, HDACs, MMPs, and inflammatory pathways will be crucial to unlocking its therapeutic potential.

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